

Glycyl-dl-serine vs Glycyl-L-serine properties

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Compound Focus: Glycyl-dl-serine

CAS No.: 687-38-7

Cat. No.: S750447

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Chemical and Physical Properties

The table below summarizes the available data, though it is not exhaustive for both forms.

Property	Glycyl-DL-serine (Racemic Mixture)	Glycyl-L-serine (L-Form)
CAS Number	687-38-7 [1]	Not Available in Sources
Molecular Formula	C ₅ H ₁₀ N ₂ O ₄ [1]	C ₅ H ₁₀ N ₂ O ₄ [2]
Molecular Weight	162.144 g/mol [1]	162.1439 g/mol [3]
Melting Point	~7 °C (lit.) [1]	Not Available
Boiling Point	~513.0 °C (Predicted) [1]	Not Available
Density	~1.4 g/cm ³ (Predicted) [1]	Not Available
Water Solubility	Not Available (Experimental)	15.5 g/L (Predicted) [3]
logP	-2.33 (Predicted) [1]	-3.3 (Predicted) [3]
pKa (Strongest Acidic)	Not Available	3.24 (Predicted) [3]
pKa (Strongest Basic)	Not Available	9.33 (Predicted) [3]

The key experimental data for **Glycyl-DL-serine** comes from a study that determined its **partial molar volume (V_2°)** and **partial molar heat capacity (C_{p2}°)** in aqueous solution at 25°C [4]. These thermodynamic properties are crucial for understanding solute-solvent interactions.

- **Experimental Protocol:** The values were determined using precision density and flow calorimetry techniques. The measurements allowed researchers to estimate the contributions of the serine side chain to the overall thermodynamic properties of the dipeptide within a series of glycyl-X dipeptides [4].

Safety and Handling Information

The safety data available is specifically for the **Glycyl-DL-serine** hydrate form.

Aspect	Details
GHS Classification	Not classified as a physical, health, or environmental hazard [1].
Safe Handling	Use personal protective equipment (gloves, safety glasses). Handle in a well-ventilated place and prevent dust dispersion [1].
Storage Conditions	Keep container tightly closed. Store in a cool, dark place (-20°C recommended). Away from oxidizing agents [1].
Stability	Stable under proper conditions. May decompose upon combustion to generate poisonous fumes [1].

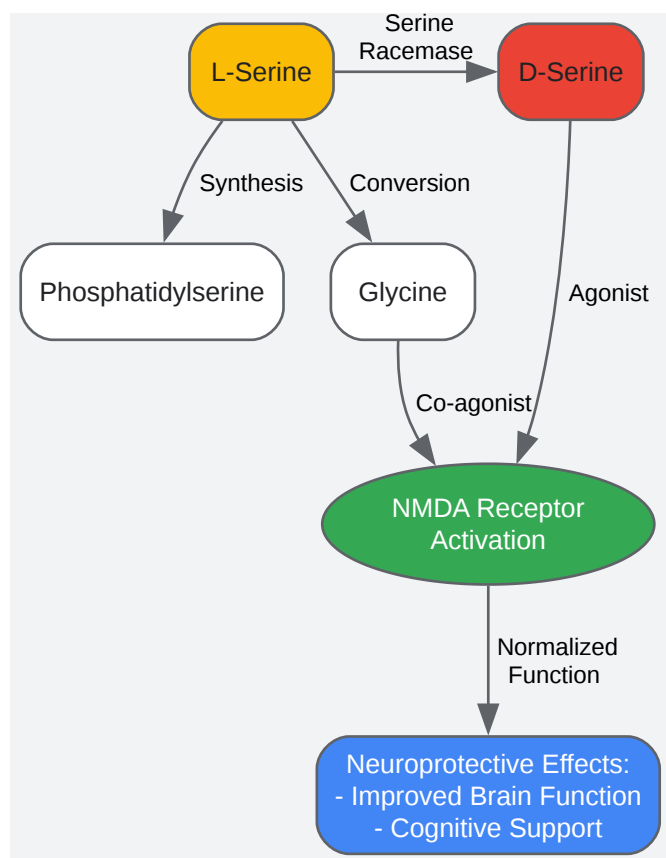
Biological Relevance and Research Implications

The most significant difference between the DL and L forms lies in their biological activity, not their basic physical chemistry.

- **L-Serine is Biologically Active:** L-serine is a **critical neurotrophic factor** and a precursor for neurotransmitters like glycine and D-serine [5]. It shows promise as a **neuroprotective agent** for conditions like Alzheimer's disease, schizophrenia, and after central nervous system injury [6] [5].

- **D-Serine is a Distinct Molecule:** A small portion of L-serine is converted in the body to D-serine, which acts as a neurotransmitter by activating NMDA receptors in the brain [6].
- **The Critical Distinction for Research: Glycyl-L-serine would be the relevant dipeptide for most biological and pharmaceutical studies**, as biological systems are stereospecific. The racemic **Glycyl-DL-serine**, which contains a 50/50 mixture of both D and L dipeptides, is typically unsuitable for direct use in drug development because the biological activity likely resides primarily in the L-form. Its primary research application appears to be in **fundamental physicochemical studies**, as shown in the thermodynamic research [4].

The following diagram illustrates the central role of L-Serine in key neuroprotective pathways, highlighting why the L-form is the focus of pharmacological research.



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How to Proceed with Your Comparison Guide

Based on the findings, here is a path forward for creating a comprehensive guide:

- **Acknowledge the Data Gap:** Your guide should explicitly state that while **Glycyl-DL-serine** is characterized in basic physical and thermodynamic studies, detailed experimental data for the pure Glycyl-L-serine enantiomer is scarce in public scientific databases.
- **Focus on L-Serine's Properties:** For the biological and pharmacological sections, you can confidently use data on **L-Serine** itself (from [6] and [5]) to infer the potential importance of the Glycyl-L-serine dipeptide. The dipeptide is essentially a carrier form of L-serine.
- **Consult Specialized Databases:** To find more direct and comparative data, I suggest you search specialized scientific databases. **PubMed** or **Google Scholar** can help locate primary research articles, while **SciFinder** or **Reaxys** are comprehensive chemical databases that may contain more detailed physical property and spectral data for both compounds.

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References

1. H-Gly- DL -Ser-OH | CAS#:687-38-7 | Chemsrsc [chemsrc.com]
2. Glycylserine | C5H10N2O4 | CID 102466 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. Showing Compound Glycyl - Serine (FDB098202) - FooDB [foodb.ca]
4. Thermodynamic properties of peptide solutions 4. Partial molar... [scispace.com]
5. Frontiers | L - Serine , an Endogenous Amino Acid, Is a Potential... [frontiersin.org]
6. - L Uses, Benefits, Dosage and Side Effects - Dr. Axe Serine [draxe.com]

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